Strategic Handling and Synthetic Utility of 2-(2-Fluorophenyl)acetyl Chloride

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Compound of Interest

Compound Name:	*2-(2-Fluorophenyl)acetyl chloride*
CAS No.:	*451-81-0*
Cat. No.:	*B1339762*

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A Technical Master Guide for Drug Development Professionals[1][2][3]

Part 1: Executive Technical Summary

2-(2-Fluorophenyl)acetyl chloride (CAS: 452-67-5) is a specialized electrophile used primarily as a derivatizing agent and building block in medicinal chemistry.[1][2][3] It serves as a critical intermediate for introducing the 2-fluorobenzyl moiety, a pharmacophore often employed to modulate metabolic stability and conformational preference in drug candidates (e.g., MDM2 inhibitors).[2][3]

Unlike generic acid chlorides, the ortho-fluorine substitution introduces unique steric and electronic effects that influence both its reactivity and the biological profile of the final molecule. This guide synthesizes safety protocols, physicochemical data, and validated synthetic workflows to ensure high-yield, safe utilization in research environments.

Part 2: Critical Safety Profile (The "Why" Behind the Protocol)

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Hazard Classification: Skin Corrosion 1B; Serious Eye Damage 1.[2][3] Core Danger: Hydrolysis-Induced Toxicity.[1][2][3][4]

The Mechanism of Hazard

This compound is not merely "corrosive."[3][4][5] Upon contact with moisture (in air, lungs, or skin), the acyl chloride moiety hydrolyzes rapidly.[2]

- Reaction:
- Physiological Impact: The released hydrogen chloride (HCl) gas reacts with mucosal moisture to form hydrochloric acid in situ, causing immediate, severe chemical burns and pulmonary edema.

Strategic PPE & Engineering Controls

Component	Specification	Scientific Rationale
Glove Material	Silver Shield / 4H (Laminate)	Standard nitrile degrades rapidly against concentrated acid chlorides.[1][2][3] Laminate offers >4hr breakthrough time.[2][3]
Respiratory	Fume Hood (Face Velocity >100 fpm)	Volatility of the hydrolyzed HCl requires active ventilation.[2] Do not rely on bench-top handling.
Eye Protection	Goggles + Face Shield	Safety glasses are insufficient against pressurized splashes (e.g., from syringe back-pressure).[1][2][3]

Part 3: Physicochemical Properties

Note: Experimental data for the specific 2-fluoro isomer is limited compared to the non-fluorinated parent.[3] Values below include predicted parameters based on structural analogues (3-fluorophenylacetyl chloride) to guide experimental setup.

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Property	Value / Description	Context for Researchers
CAS Number	452-67-5	Unique identifier for procurement.
Molecular Formula		
Molecular Weight	172.58 g/mol	Essential for stoichiometry calculations.[2][3]
Appearance	Colorless to light yellow liquid	QC Check: Darkening or turbidity indicates decomposition (hydrolysis).[2][3]
Boiling Point	~103–108°C at 12 mmHg (Predicted)	High boiling point allows for purification via vacuum distillation if required.[2][3]
Density	~1.28 g/mL (Predicted)	Denser than water; will sink and react violently at the interface.[2]
Solubility	DCM, THF, Toluene, EtOAc	Critical: Must use anhydrous solvents to prevent titer loss.[2]

Part 4: Synthetic Protocols & Utility

Expert Insight: The "Ortho-Fluorine" Effect

In drug design, the ortho-fluorine atom in this reagent is strategic.[1][3] It exerts a conformational lock effect due to steric repulsion with the carbonyl oxygen (or the resulting amide nitrogen), restricting bond rotation. Additionally, it blocks the metabolic "soft spot" at the ortho position, potentially extending the half-life of the final drug candidate.

Validated Protocol: Amide Coupling (Schotten-Baumann Variant)

Objective: Synthesis of a 2-(2-fluorophenyl)acetamide derivative.

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Reagents:

- Substrate: Primary/Secondary Amine (1.0 equiv).
- Reagent: **2-(2-Fluorophenyl)acetyl chloride** (1.1–1.2 equiv).[1][2][3]
- Base: Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (2.0–3.0 equiv).[2][3]
- Solvent: Anhydrous Dichloromethane (DCM).[2][3]

Step-by-Step Workflow:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen (

).
- Solvation: Dissolve the amine and base in anhydrous DCM. Cool to 0°C (ice bath) to control the exotherm.
- Addition: Add **2-(2-Fluorophenyl)acetyl chloride** dropwise via syringe.
  - Why? Rapid addition generates a localized heat spike, potentially degrading sensitive amines or causing solvent boiling.[2][3]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 1–3 hours.
- Self-Validating Check (TLC):
  - Observation: The acid chloride is highly non-polar (high

).[2][3] It should disappear.
  - Quench Test: Take a mini-aliquot and add to MeOH.[2][3] If the acid chloride is present, it forms the methyl ester (distinct spot). If absent, reaction is complete.[2][3]
- Quench: Add Saturated

  solution.
  - Warning:

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evolution will occur.[2][3] Vent frequently.

Visual Workflow: Amide Coupling Logic

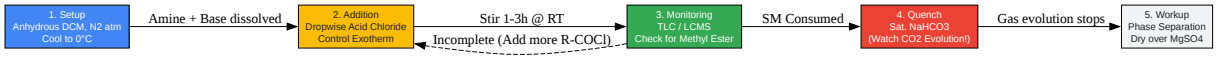


Figure 1: Standard Amide Coupling Workflow for 2-(2-Fluorophenyl)acetyl Chloride

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Part 5: Storage, Stability & Emergency Response

Quality Control: The Hydrolysis Test

Before using a stored bottle, perform this visual check:

- Clear Liquid: High purity.[2][3][6]
- White Crust/Turbidity: Significant hydrolysis has occurred (formation of 2-(2-fluorophenyl)acetic acid).[1][3]
- Remediation: If crusty, the liquid can be distilled under vacuum to recover the pure acid chloride, leaving the solid acid behind.

Emergency Decision Tree

In the event of a spill or exposure, immediate action is dictated by the chemical's reactivity with water.

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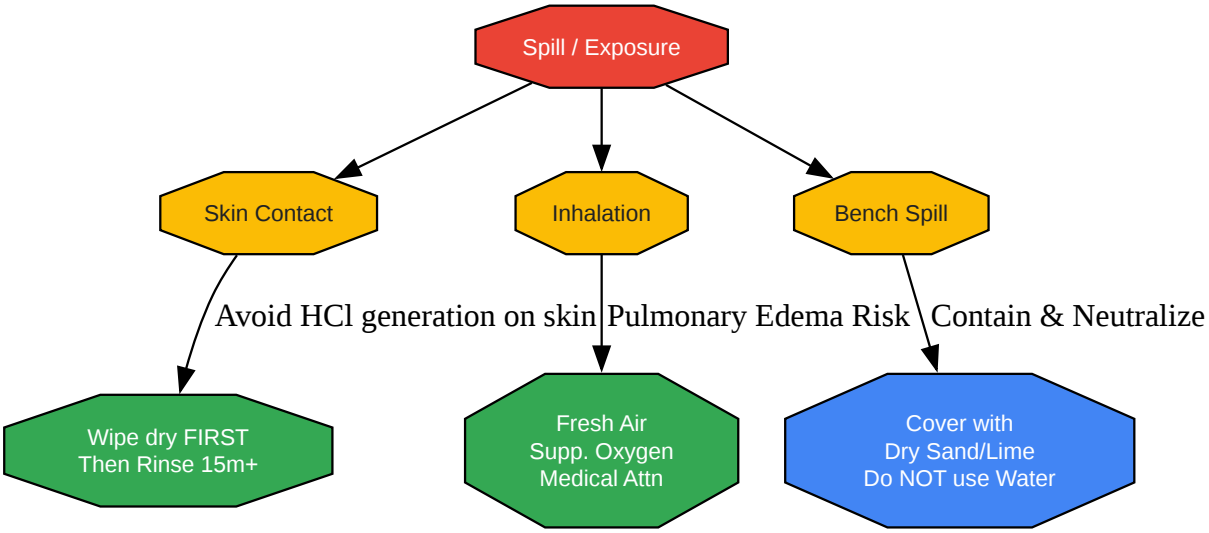


Figure 2: Emergency Response Logic Flow

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Waste Disposal

- Never pour directly into the aqueous waste stream.[2][3]
- Neutralization: Slowly add the acid chloride to a stirred solution of 5-10% Sodium Hydroxide (NaOH) or Saturated Sodium Bicarbonate (

) in an ice bath.[2][3] Wait for all oil droplets to dissolve and gas evolution to cease before disposal.[2][3]

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